Poly(diethoxysiloxane) CAS Number 68412-37-3: A Comprehensive Technical Guide

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Compound of Interest	
Compound Name:	*poly(diethoxysiloxane)*
CAS No.:	*68412-37-3*
Cat. No.:	*B6320687*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Poly(diethoxysiloxane), identified by the CAS number 68412-37-3, is a versatile siloxane polymer with a wide range of applications in material science and potentially in the pharmaceutical field.[1][2] This technical guide provides an in-depth overview of its core properties, synthesis, and characterization, with a focus on data relevant to research and development. The polymer is characterized by a backbone of repeating silicon-oxygen (Si-O) units with diethoxy functional groups.[1][2] It is also commonly referred to as hydrolyzed tetraethyl orthosilicate.[1]

Core Properties

Poly(diethoxysiloxane) is a liquid polymer known for its low viscosity, flexibility, thermal stability, and hydrophobic nature.[1][2] These properties make it suitable for applications such as sealants, adhesives, and coatings.[1][2] The presence of reactive diethoxy groups allows for further functionalization or cross-linking, which can be exploited to modify its mechanical and chemical properties.[1][2]

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Physicochemical Properties

A summary of the key physicochemical properties of **poly(diethoxysiloxane)** is presented in the table below. It is important to note that some properties may vary depending on the degree of polymerization and the presence of any residual starting materials.

Property	Value	References
Molecular Formula (monomer unit)	C4H10O3Si	[3]
Molecular Weight (monomer unit)	134.20 g/mol	[4][5][6]
Appearance	Clear liquid	[4][7]
Density	1.05 - 1.07 g/cm³	[4][5][8][9][10]
Melting Point	-60 °C	[11][8][10]
Boiling Point	160 - 169 °C	[3][11]
Flash Point	62 - 63 °C	[6][11]
Refractive Index	~1.398	[11]
Solubility	Insoluble in water; reacts with water.	[4]

Thermal Properties

Poly(diethoxysiloxane) exhibits good thermal stability.[1][2] The strong silicon-oxygen bonds in the polymer backbone contribute to its resistance to thermal degradation.[12]

Property	Value	References
Auto-ignition Temperature	260 °C	[4]

Synthesis and Reaction Mechanisms

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The primary method for synthesizing **poly(diethoxysiloxane)** is through the hydrolysis and condensation of tetraethyl orthosilicate (TEOS).[11] This process can be catalyzed by either acids or bases.[11]

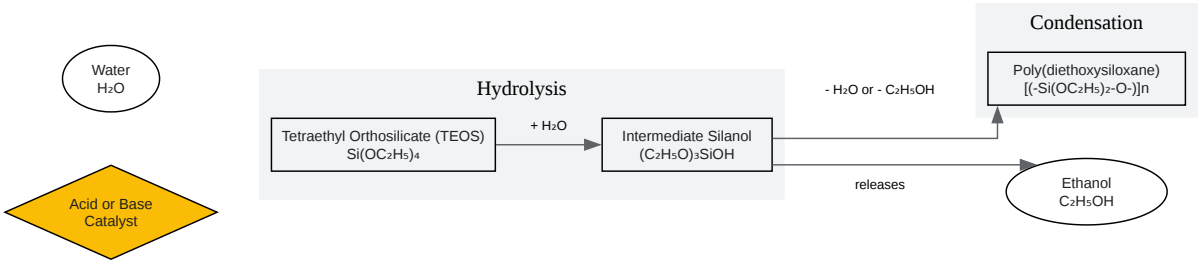
The overall reaction can be summarized as follows:

$$n\ Si(OC_2H_5)_4 + n\ H_2O \rightarrow [(-Si(OC_2H_5)_2\text{-}O\text{-})]n + 2n\ C_2H_5OH$$

This reaction proceeds in two main steps:

- Hydrolysis: The ethoxy groups ($-OC_2H_5$) on the TEOS molecule are replaced by hydroxyl groups (-OH).
- Condensation: The resulting silanol groups (-Si-OH) react with each other or with remaining ethoxy groups to form siloxane bonds (-Si-O-Si-), releasing water or ethanol.

The following diagram illustrates the synthesis pathway of **poly(diethoxysiloxane)** from tetraethyl orthosilicate (TEOS).



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Synthesis of **Poly(diethoxysiloxane)**

Experimental Protocols

Synthesis of **Poly(diethoxysiloxane)**

A typical laboratory-scale synthesis involves the controlled hydrolysis of tetraethyl orthosilicate (TEOS).

Materials:

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- Tetraethyl orthosilicate (TEOS)
- Deionized water
- Ethanol (as a co-solvent)
- Acid catalyst (e.g., hydrochloric acid) or base catalyst (e.g., ammonia)

Procedure:

- A mixture of TEOS and ethanol is prepared in a reaction vessel.
- A solution of water and the chosen catalyst in ethanol is added dropwise to the TEOS solution under vigorous stirring.
- The reaction is allowed to proceed at a controlled temperature (e.g., room temperature or slightly elevated) for a specific duration.
- The resulting **poly(diethoxysiloxane)** can be purified by removing the ethanol and by-products under reduced pressure.

Characterization Techniques

FTIR spectroscopy is used to confirm the chemical structure of the polymer.

Methodology:

- A small amount of the liquid polymer is placed on a salt plate (e.g., KBr or NaCl) or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- The infrared spectrum is recorded over a range of 4000-400 cm^{-1}.
- Characteristic absorption bands are identified to confirm the presence of Si-O-Si, Si-O-C, and C-H bonds. Key peaks include strong absorptions for Si-O-Si asymmetric stretching around 1040-1100 cm^{-1} and Si-O-C stretching.[6][13]

^{1}H, ^{13}C, and ^{29}Si NMR spectroscopy are powerful tools for detailed structural elucidation.

Methodology:

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- The polymer sample is dissolved in a suitable deuterated solvent (e.g., $CDCl_3$).
- ^{1}H NMR spectra are recorded to identify the signals corresponding to the ethoxy protons.
- ^{13}C NMR provides information on the carbon atoms in the ethoxy groups.
- ^{29}Si NMR is particularly useful for analyzing the different silicon environments and determining the degree of condensation.[14]

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are employed to evaluate the thermal stability and transitions of the polymer.

Methodology for TGA:

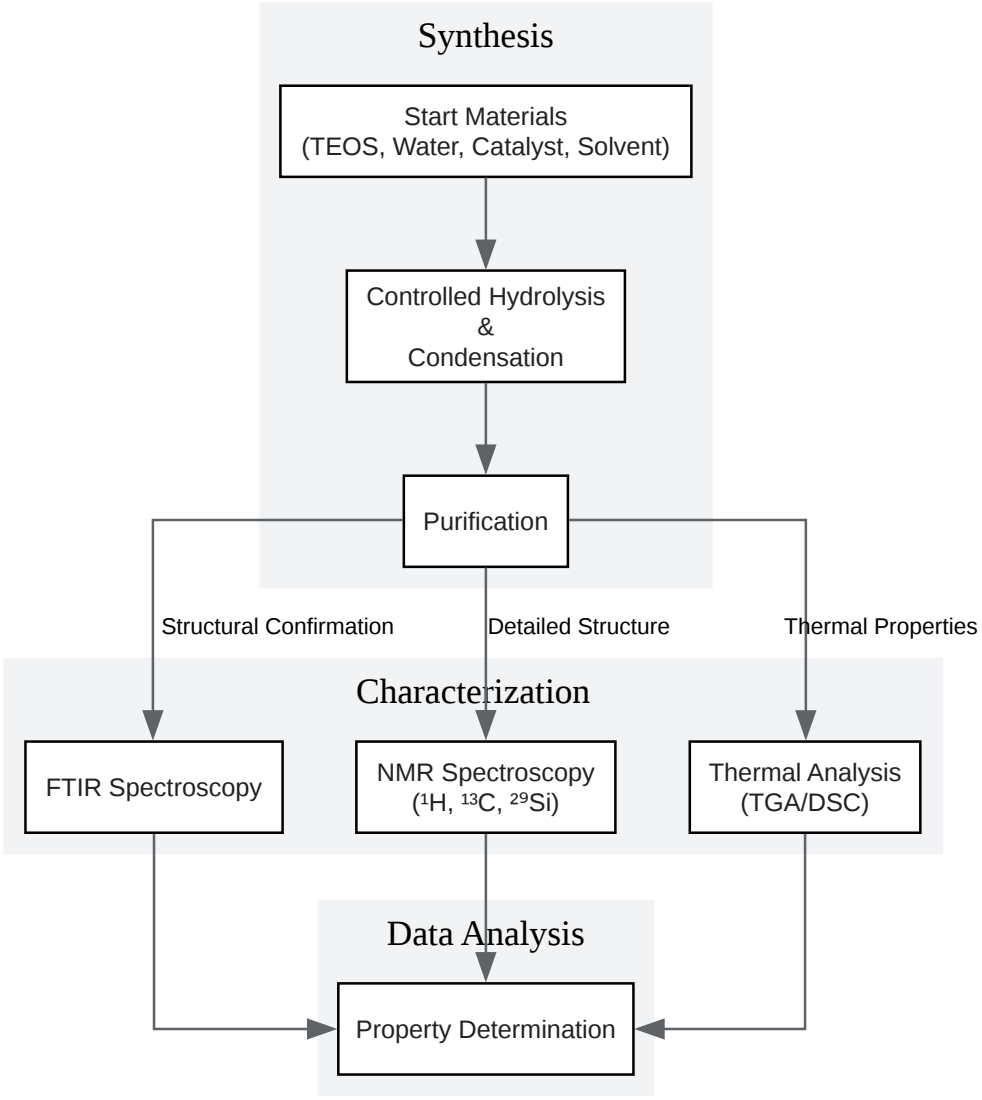
- A small sample of the polymer is placed in a TGA pan.
- The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The weight loss of the sample as a function of temperature is recorded to determine the decomposition temperature.[15][16]

Methodology for DSC:

- A small sample is sealed in a DSC pan.
- The sample is subjected to a controlled temperature program, including heating and cooling cycles.
- The heat flow to or from the sample is measured to identify thermal transitions such as the glass transition temperature (Tg) and melting point (Tm).[15][16]

The following diagram outlines a general experimental workflow for the synthesis and characterization of **poly(diethoxysiloxane)**.

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Experimental Workflow

Applications in Drug Development

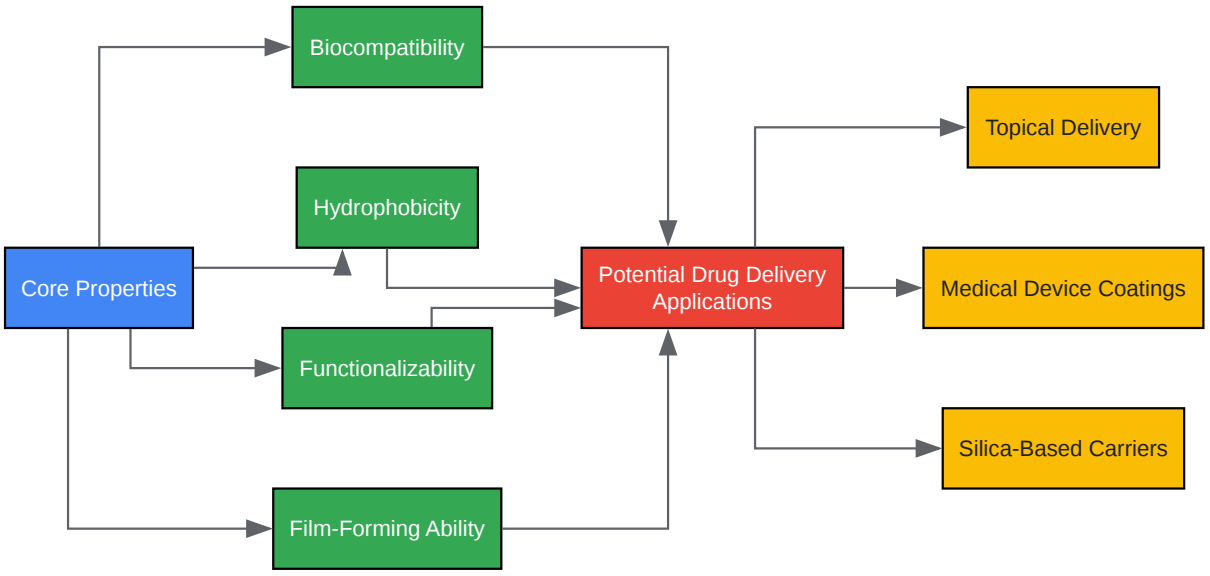
Polysiloxanes, in general, are known for their biocompatibility and have been explored for various biomedical applications, including drug delivery systems.[10][17] Their hydrophobic nature can be advantageous for the encapsulation and controlled release of hydrophobic drugs. The ability to functionalize the polymer backbone opens up possibilities for creating targeted drug delivery vehicles.

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While specific applications of **poly(diethoxysiloxane)** in drug delivery are not as extensively documented as for other polysiloxanes like polydimethylsiloxane (PDMS), its properties suggest potential in areas such as:

- Topical Drug Delivery: Its liquid nature and film-forming ability could be utilized in formulations for dermal and transdermal drug delivery.
- Coatings for Medical Devices: The polymer's hydrophobicity and biocompatibility could make it a suitable coating material for medical implants to improve their biocompatibility and reduce biofouling.[18]
- Precursor for Silica-based Drug Carriers: Through complete hydrolysis and condensation, **poly(diethoxysiloxane)** can be converted into silica (SiO_2), which is widely used as a carrier for drugs.[11]

The following diagram illustrates the logical relationship between the properties of **poly(diethoxysiloxane)** and its potential applications in drug delivery.



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Properties to Applications

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Safety and Handling

Poly(diethoxysiloxane) is a flammable liquid and vapor.[4] It can cause serious eye irritation.[4] Appropriate personal protective equipment, including gloves and safety goggles, should be worn when handling this chemical.[19] It should be stored in a well-ventilated place, away from heat and open flames.[4] The material can decompose in the presence of moist air or water, liberating ethanol.[4]

Conclusion

Poly(diethoxysiloxane) (CAS 68412-37-3) is a siloxane polymer with a unique combination of properties that make it valuable in various industrial applications. For researchers and professionals in drug development, its biocompatibility, hydrophobicity, and potential for functionalization present opportunities for its use in novel drug delivery systems and as a coating for medical devices. A thorough understanding of its synthesis and characterization is crucial for harnessing its full potential in these advanced applications.

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